

An In-depth Technical Guide to N1,N2-Bis(2-(diethylamino)ethyl)oxalamide

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Compound of Interest

Compound Name: N1,N2-Bis(2-(diethylamino)ethyl)oxalamide

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Abstract

N1,N2-Bis(2-(diethylamino)ethyl)oxalamide is a symmetrical oxalamide derivative with potential applications in medicinal chemistry and coordination chemistry. This document provides a comprehensive overview of its chemical structure, properties, and known biological activities. While detailed experimental data remains limited in publicly accessible literature, this guide consolidates available information on its synthesis, potential anticancer and antimicrobial properties, and its role as a ligand. This paper aims to serve as a foundational resource for researchers interested in the further investigation and development of this compound.

Chemical Structure and Properties

N1,N2-Bis(2-(diethylamino)ethyl)oxalamide is characterized by a central oxalamide core to which two diethylaminoethyl side chains are attached. This structure imparts both hydrogen bonding capabilities, through the amide groups, and basic centers in the form of the tertiary amine functionalities.

Chemical Structure:

Table 1: Chemical and Physical Properties

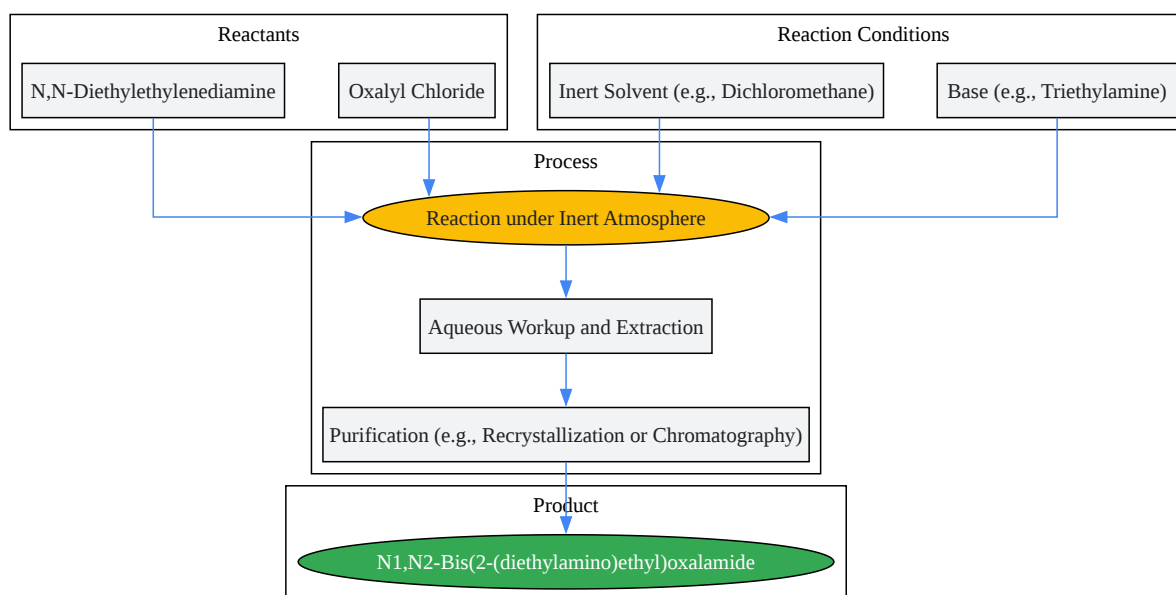
Property	Value	Source
Molecular Formula	C14H30N4O2	--INVALID-LINK--[1]
Molecular Weight	286.41 g/mol	--INVALID-LINK--[1]
CAS Number	5432-13-3	--INVALID-LINK--[1]
Melting Point	169–171°C	--INVALID-LINK--[2]
SMILES	<chem>CCN(CC)CCNC(=O)C(=O)NCN(CC)CC</chem>	--INVALID-LINK--[3]
Solubility	Data not available	
pKa	Data not available	

Synthesis

A specific, detailed experimental protocol for the synthesis of **N1,N2-Bis(2-(diethylamino)ethyl)oxalamide** is not readily available in the reviewed literature. However, a general and common method for the synthesis of N,N'-disubstituted oxalamides involves the reaction of a primary amine with oxalyl chloride.[2]

Based on this, a plausible synthetic route for **N1,N2-Bis(2-(diethylamino)ethyl)oxalamide** is the reaction of N,N-diethylethylenediamine with oxalyl chloride in a suitable solvent and in the presence of a base to neutralize the hydrochloric acid byproduct.

Proposed Synthetic Workflow:



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Caption: Proposed synthesis workflow for **N1,N2-Bis(2-(diethylamino)ethyl)oxalamide**.

Experimental Protocol (Hypothetical):

- **Dissolution:** Dissolve N,N-diethylethylenediamine (2 equivalents) and a non-nucleophilic base such as triethylamine (2.2 equivalents) in a suitable anhydrous solvent like dichloromethane under an inert atmosphere (e.g., nitrogen or argon).
- **Cooling:** Cool the solution to 0°C in an ice bath.
- **Addition of Oxalyl Chloride:** Slowly add a solution of oxalyl chloride (1 equivalent) in the same solvent to the cooled amine solution with vigorous stirring.

- **Reaction:** Allow the reaction mixture to slowly warm to room temperature and stir for several hours until the reaction is complete (monitored by TLC or LC-MS).
- **Workup:** Quench the reaction with water. Separate the organic layer, and wash it successively with dilute aqueous acid, saturated aqueous sodium bicarbonate, and brine.
- **Drying and Concentration:** Dry the organic layer over an anhydrous drying agent (e.g., sodium sulfate), filter, and concentrate under reduced pressure.
- **Purification:** Purify the crude product by recrystallization from a suitable solvent system or by column chromatography on silica gel.

Biological and Chemical Properties

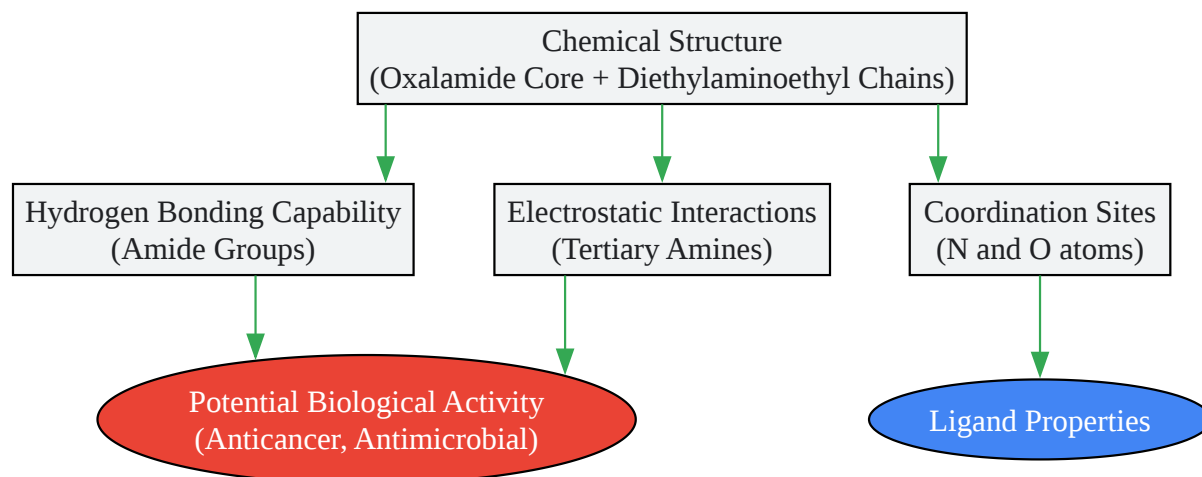
Anticancer and Antimicrobial Potential

While specific quantitative data such as IC₅₀ or Minimum Inhibitory Concentration (MIC) values for **N1,N2-Bis(2-(diethylamino)ethyl)oxalamide** are not available in the public domain, the broader class of oxalamide derivatives has been investigated for such properties. Some studies on other oxalamide derivatives have reported potential anticancer and antimicrobial activities.^{[1][2]} The proposed mechanism of action involves the diethylamino groups forming hydrogen bonds and electrostatic interactions with biological targets.^[2]

Coordination Chemistry

The presence of multiple nitrogen and oxygen atoms makes **N1,N2-Bis(2-(diethylamino)ethyl)oxalamide** an effective chelating ligand for various metal ions. It can form stable complexes with metal ions, and this property is valuable in the study of metal-ligand interactions which are crucial in many biological systems.^[4]

Logical Relationship of Properties:



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Caption: Interplay of structure and properties of the target molecule.

Future Directions

The existing data on **N1,N2-Bis(2-(diethylamino)ethyl)oxalamide** suggests it is a compound of interest for further research. Key areas for future investigation include:

- **Detailed Synthesis and Characterization:** Development and publication of a detailed, optimized synthesis protocol and full characterization of its physicochemical properties, including solubility and pKa.
- **Quantitative Biological Evaluation:** Systematic screening of the compound against a panel of cancer cell lines and microbial strains to determine its IC50 and MIC values.
- **Mechanism of Action Studies:** Elucidation of the specific molecular targets and signaling pathways through which this compound exerts its biological effects.
- **Coordination Chemistry Exploration:** Synthesis and characterization of its metal complexes and evaluation of their potential applications, for instance, as catalysts or therapeutic agents.

Conclusion

N1,N2-Bis(2-(diethylamino)ethyl)oxalamide presents a promising scaffold for further investigation in medicinal and materials chemistry. This guide consolidates the currently available information to provide a starting point for researchers. The lack of comprehensive experimental data highlights the need for further studies to fully understand and exploit the potential of this molecule.

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